

Essential Safety and Logistics for Handling 4-(Trifluoromethylthio)aniline

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Compound of Interest

Compound Name: 4-(Trifluoromethylthio)aniline

Cat. No.: B1345599

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for **4-(Trifluoromethylthio)aniline**, a key intermediate in various manufacturing processes.

Chemical Identity and Hazards

Property	Value	Reference
Molecular Formula	C7H6F3NS	[1] [2]
Molecular Weight	193.19 g/mol	[1] [2]
Appearance	Clear colorless to yellow liquid	[3]
Boiling Point	103 °C / 217.4 °F	[2]
Flash Point	107 °C / 224.6 °F	[2]
Signal Word	Warning	[1]
Hazard Statements	Harmful if swallowed, in contact with skin, or if inhaled.	[1]

Operational Plan: Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is critical to mitigate the risks associated with handling **4-(Trifluoromethylthio)aniline**. The following table outlines the recommended PPE based on established safety protocols.

Body Part	Personal Protective Equipment	Standard
Eyes/Face	Goggles or Safety Glasses with side shields. A face shield is recommended where splashing is a potential.	EN 166 or 29 CFR 1910.133
Hands	Protective gloves (Nitrile rubber is a suitable option).	EU standard EN 374
Skin/Body	Appropriate protective clothing to prevent skin exposure, such as a lab coat or coveralls.	[1]
Respiratory	For small-scale laboratory use, a half mask with an organic vapor filter (Type A Brown) is recommended. In case of inadequate ventilation or for larger quantities, a self-contained breathing apparatus (SCBA) should be used.	EN405, EN140, EN14387

Experimental Protocol: Safe Handling and Storage

Adherence to strict handling and storage procedures is essential to maintain a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Avoid contact with skin and eyes.[4]

- Do not breathe vapors or mist.[5]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke in the handling area.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[2]
[5]
- Keep in a dark place, under an inert atmosphere, at room temperature.[3]

Disposal Plan

Proper disposal of **4-(Trifluoromethylthio)aniline** and its containers is crucial to prevent environmental contamination and comply with regulations.

Waste Stream	Disposal Method
Unused Product	Dispose of as hazardous waste through a licensed waste disposal company. The recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[6][7]
Empty Containers	Handle uncleaned containers as you would the product itself. Do not reuse empty containers. Dispose of them as hazardous waste.[6]
Contaminated Materials	Any materials contaminated with 4-(Trifluoromethylthio)aniline, such as absorbent pads or used PPE, should be collected and disposed of as hazardous waste.[6]

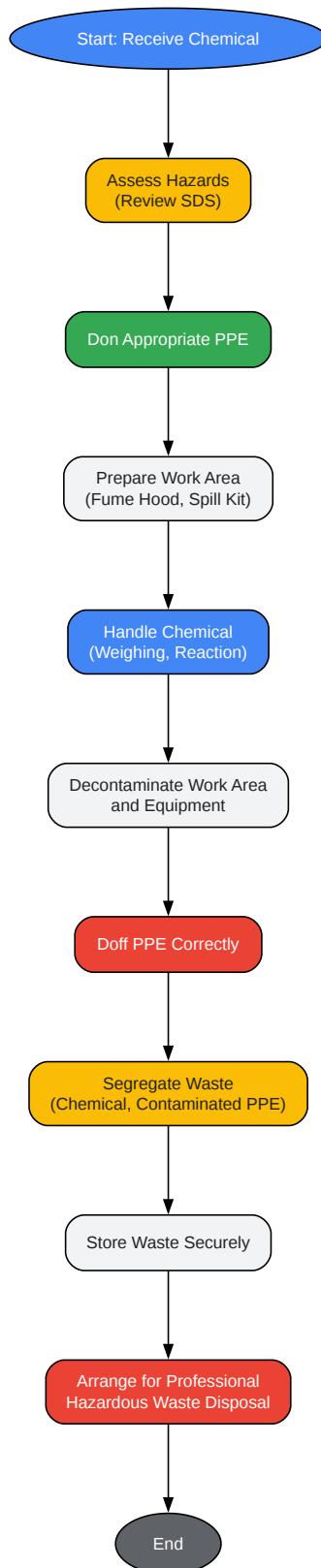
Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Exposure Route	First Aid Measures	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.	[1]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention.	[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.	[1]
Ingestion	Clean mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell.	[1]
Spill	Absorb the spill with an inert substance (e.g., sand, silica gel). Collect the absorbed material into a suitable, closed container for disposal. Ensure adequate ventilation and wear appropriate PPE.	[2] [6]

Visual Workflow for Safe Handling and Disposal

The following diagram outlines the key steps for the safe handling and disposal of **4-(Trifluoromethylthio)aniline**.



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Caption: Workflow for handling and disposing of **4-(Trifluoromethylthio)aniline**.

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